

Applications of Oct-7-enal in Fragrance Chemistry: Application Notes and Protocols

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Compound of Interest

Compound Name: Oct-7-enal

Cat. No.: B009835

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Introduction

Oct-7-enal (CAS No. 21573-31-9) is an aliphatic aldehyde that possesses a unique and powerful olfactory profile, characterized by fresh, green, grassy, and fruity notes.^[1] Its distinct scent makes it a valuable ingredient in modern perfumery, contributing lift, naturalness, and a vibrant character to a wide range of fragrance compositions. This document provides detailed application notes and experimental protocols for the synthesis, analysis, and utilization of **Oct-7-enal** in fragrance chemistry, intended to serve as a comprehensive resource for researchers and professionals in the field.

Physicochemical and Olfactory Properties

A thorough understanding of the physicochemical properties of **Oct-7-enal** is essential for its effective application in fragrance formulations and for predicting its behavior in different product bases.

Table 1: Physicochemical Properties of Oct-7-enal

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O	[1][2]
Molecular Weight	126.20 g/mol	[1][2]
Appearance	Colorless liquid	[1]
Odor Profile	Green, grassy, fruity	[1]
Boiling Point	177.9 °C at 760 mmHg	[2]
Density	0.824 g/cm ³	[2]
Vapor Pressure	1.02 mmHg at 25 °C	[2]
Flash Point	53.7 °C	[2]
Solubility	Slightly soluble in water (1.27 g/L at 20°C); Soluble in ethanol and other common organic solvents.	[1]
LogP (Predicted)	2.52	[2]

Olfactory Profile and Threshold

While a specific, peer-reviewed olfactory threshold for **Oct-7-enal** is not readily available in the searched literature, a comparative analysis with homologous aldehydes can provide an estimate of its potency. Generally, the odor detection thresholds of aliphatic aldehydes decrease with increasing carbon chain length up to a certain point.

Table 2: Odor Detection Thresholds of Homologous Aldehydes

Aldehyde	Number of Carbon Atoms	Odor Profile	Odor Detection Threshold (in air)
Heptanal (C7)	7	Oily, fat, rancid, fermented fruit	-
Octanal (C8)	8	Powerful, scratchy, orange-like, fat	0.6276 ng/L[3]
Nonanal (C9)	9	Fat, floral, waxy	-
Decanal (C10)	10	Penetrating, sweet, waxy	-

Note: The odor profiles for C7, C9, and C10 aldehydes are from Scentspiracy. The olfactory threshold for Octanal (Aldehyde C-8) is provided as a reference point for an 8-carbon saturated aldehyde.

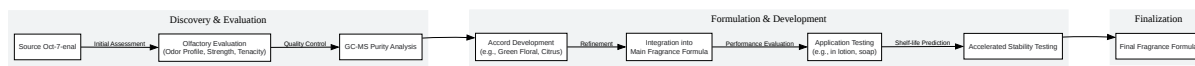
Applications in Fragrance Formulations

Oct-7-enal's vibrant green and fruity character makes it a versatile ingredient in various fragrance accords. It is particularly effective in:

- **Fresh and Green Accords:** At low dosages, it imparts a natural, dewy greenness, reminiscent of freshly cut grass or crushed leaves. It can be used to create realistic and diffusive top notes in green, ozonic, and aquatic fragrances.
- **Floral Bouquets:** In floral compositions, particularly those centered around white flowers like jasmine, lily of the valley, and tuberose, **Oct-7-enal** can act as a powerful modifier. It introduces a crisp, green facet that enhances the naturalness and brightness of the floral notes, preventing them from becoming overly sweet or heavy.[4][5]
- **Fruity and Citrus Compositions:** The inherent fruity nuances of **Oct-7-enal** can be leveraged to boost and modify citrus and other fruit accords. It can add a zesty, slightly unripe character to citrus notes and can create interesting effects when blended with other fruity esters and aldehydes.

Illustrative Fragrance Creation Workflow

The following diagram illustrates a typical workflow for incorporating a new raw material like **Oct-7-enal** into a fragrance formulation.



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Caption: A typical workflow for incorporating **Oct-7-enal** into a fragrance.

Experimental Protocols

Protocol 1: Synthesis of Oct-7-enal via Oxidation of Oct-7-en-1-ol

This protocol describes the synthesis of **Oct-7-enal** from its corresponding alcohol, Oct-7-en-1-ol, using Pyridinium Chlorochromate (PCC) as the oxidizing agent. This method is known for its mild conditions, which help to prevent over-oxidation to the carboxylic acid.

Materials:

- Oct-7-en-1-ol
- Pyridinium Chlorochromate (PCC)
- Anhydrous Dichloromethane (DCM)
- Celite® or silica gel
- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Buchner funnel and filter paper

- Rotary evaporator

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend Pyridinium Chlorochromate (1.5 equivalents) and an equal weight of Celite® or silica gel in anhydrous dichloromethane (DCM). The volume of DCM should be sufficient to create a stirrable slurry.
- **Addition of Alcohol:** Dissolve Oct-7-en-1-ol (1.0 equivalent) in a minimal amount of anhydrous DCM. Add this solution dropwise to the stirred PCC suspension at room temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting alcohol is no longer detectable.
- **Work-up:** Upon completion, dilute the reaction mixture with additional DCM and filter through a pad of Celite® or silica gel using a Buchner funnel to remove the chromium salts. Wash the filter cake thoroughly with DCM.
- **Purification:** Combine the filtrates and wash sequentially with a saturated aqueous solution of sodium bicarbonate (NaHCO_3), water, and brine. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure using a rotary evaporator.
- **Final Purification:** The crude **Oct-7-enal** can be further purified by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure product.

Safety Precautions: PCC is a toxic and potentially carcinogenic chromium (VI) compound. All manipulations should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, lab coat, safety glasses) must be worn.

Protocol 2: Gas Chromatography-Olfactometry (GC-O) Analysis

GC-O is a powerful technique for characterizing the odor-active compounds in a fragrance mixture. This protocol outlines a general procedure for the GC-O analysis of a fragrance formulation containing **Oct-7-enal**.

Instrumentation:

- Gas chromatograph (GC) equipped with a flame ionization detector (FID) and an olfactory detection port (ODP).
- Appropriate GC column (e.g., a non-polar or medium-polarity column).
- Humidifier for the ODP air supply.

Procedure:

- Sample Preparation: Prepare a dilute solution of the fragrance oil containing **Oct-7-enal** in a suitable solvent (e.g., ethanol or diethyl ether). The concentration should be optimized to avoid detector saturation and olfactory fatigue.
- GC-O Setup: Set up the GC with an appropriate temperature program to achieve good separation of the fragrance components. The effluent from the GC column is split between the FID and the ODP.
- Olfactory Evaluation: A trained panelist or perfumer sniffs the effluent from the ODP and records the odor character and intensity of each eluting compound at specific retention times.
- Data Analysis: The data from the FID (providing quantitative information) and the ODP (providing qualitative olfactory information) are correlated to identify the retention time and odor contribution of **Oct-7-enal** and other key odorants in the fragrance mixture.

Protocol 3: Accelerated Stability Testing of Oct-7-enal in a Cosmetic Emulsion

This protocol describes an accelerated stability test to evaluate the performance and stability of **Oct-7-enal** in a simple oil-in-water lotion base.

Materials:

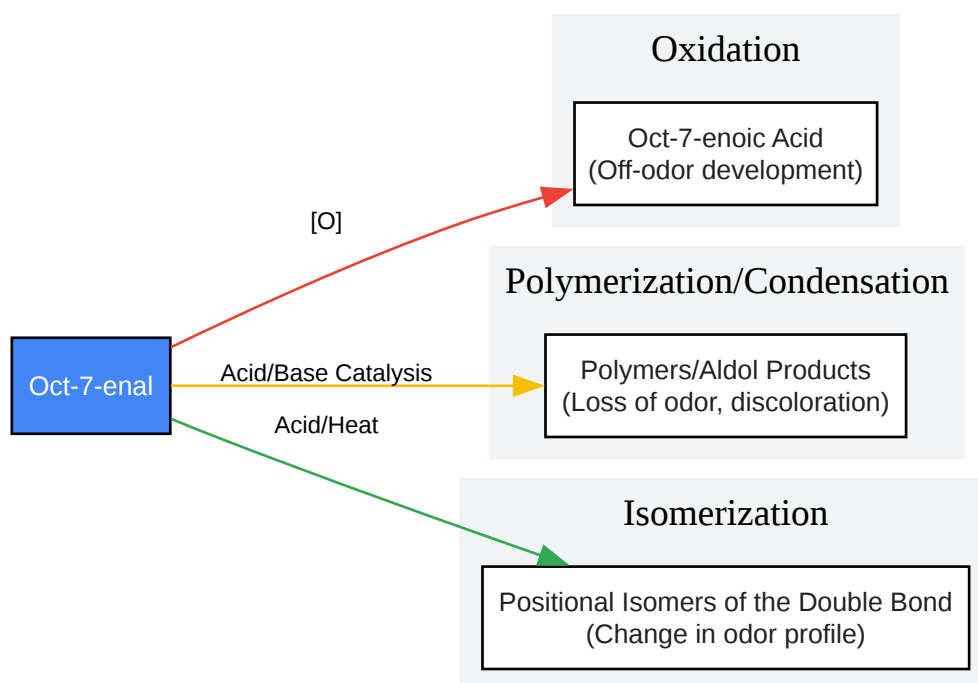
- Test fragrance oil containing a known concentration of **Oct-7-enal**.
- Control fragrance oil (without **Oct-7-enal**).
- Base lotion (unfragranced).
- Glass jars with airtight lids.
- Oven or stability chamber capable of maintaining a constant temperature of 40-45 °C.

Procedure:

- Sample Preparation: Prepare two batches of the lotion. To one batch, add the test fragrance oil containing **Oct-7-enal** at a typical use level (e.g., 0.5-1.0%). To the other batch, add the control fragrance oil at the same concentration. Homogenize both batches thoroughly.
- Storage Conditions: Dispense the fragranced lotions into clean, airtight glass jars. Store one set of samples (test and control) at room temperature (approx. 25 °C) and another set in an oven or stability chamber at an elevated temperature (e.g., 40 °C or 45 °C).^{[6][7]}
- Evaluation: Evaluate the samples at regular intervals (e.g., 1, 2, 4, 8, and 12 weeks). The evaluation should include:
 - Olfactory Assessment: A panel of trained evaluators should assess the odor profile of the lotion, noting any changes in the character or intensity of the fragrance, particularly the green, fruity notes of **Oct-7-enal**.
 - Physical Properties: Observe any changes in the color, viscosity, and phase stability (e.g., separation) of the lotion.
 - pH Measurement: Measure the pH of the lotion at each interval.
- Data Analysis: Compare the results from the samples stored at elevated temperatures with those stored at room temperature. Significant changes in the odor profile or physical properties of the test sample compared to the control indicate potential stability issues with **Oct-7-enal** in the tested formulation.

Potential Degradation Pathways

Aldehydes, including unsaturated aldehydes like **Oct-7-enal**, are susceptible to degradation through several pathways, which can impact the long-term stability of a fragrance.



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Caption: Potential degradation pathways for **Oct-7-enal**.

Understanding these potential degradation pathways is crucial for formulators to develop strategies to protect the integrity of fragrances containing **Oct-7-enal**, such as the use of antioxidants and careful control of pH in the final product.

Conclusion


Oct-7-enal is a valuable and impactful raw material in the perfumer's palette. Its fresh, green, and fruity character can bring a unique vibrancy and naturalness to a wide array of fragrance types. A comprehensive understanding of its properties, coupled with rigorous testing and careful formulation, will enable fragrance chemists to fully exploit its creative potential while ensuring the stability and quality of the final product.

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